

Navigating the Solubility Landscape of Cyclobutanecarboxylic Acid in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Cyclobutanecarboxylic acid*

Cat. No.: *B193281*

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Introduction

Cyclobutanecarboxylic acid, a key building block in the synthesis of various pharmaceuticals and fine chemicals, possesses a unique molecular architecture that dictates its solubility profile across a range of organic solvents. A thorough understanding of its solubility is paramount for optimizing reaction conditions, purification processes, and formulation development. This technical guide provides a comprehensive overview of the solubility of **cyclobutanecarboxylic acid** in organic solvents, details experimental protocols for its determination, and visualizes the underlying chemical principles governing its behavior.

Disclaimer: Despite a comprehensive search of scientific literature and chemical databases, specific quantitative solubility data (e.g., in g/100 mL or mol/L) for **cyclobutanecarboxylic acid** in various organic solvents is not readily available in the public domain. The information presented herein is based on qualitative descriptions from available chemical literature and established principles of chemical solubility.

Data Presentation: Qualitative Solubility of Cyclobutanecarboxylic Acid

The solubility of **cyclobutanecarboxylic acid** is a function of its molecular structure, which features a polar carboxylic acid group capable of hydrogen bonding and a nonpolar cyclobutane ring that favors interactions with less polar solvents. This duality results in a broad, albeit qualitative, solubility profile. The following table summarizes the available qualitative data.

| Solvent Class | Specific Solvents | Qualitative Solubility |
|------------------------|----------------------------------|---|
| Polar Protic Solvents | Methanol, Ethanol | Soluble.[1][2] The carboxylic acid group can effectively hydrogen bond with the hydroxyl groups of these solvents. |
| Polar Aprotic Solvents | Acetone, Dimethylformamide (DMF) | Soluble to moderately soluble. [3][4] The polar nature of these solvents allows for favorable dipole-dipole interactions with the carboxylic acid moiety. |
| Ethers | Diethyl Ether | Soluble.[4] The ether oxygen can act as a hydrogen bond acceptor for the carboxylic acid's proton. |
| Halogenated Solvents | Chloroform | Soluble.[1][2] |
| Hydrocarbons | Hexane, Toluene | Sparingly soluble to insoluble. The nonpolar nature of these solvents does not favorably interact with the polar carboxylic acid group. |
| Aqueous | Water | Slightly to sparingly soluble.[2][3][5][6] While the carboxylic acid group can hydrogen bond with water, the hydrophobic cyclobutane ring limits overall solubility. The solubility is expected to increase with pH due to salt formation.[4] |

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data for their specific applications, the following experimental protocols outline standard methods for determining the solubility of a carboxylic acid like **cyclobutanecarboxylic acid** in an organic solvent.

Qualitative to Semi-Quantitative Solubility Determination (Isothermal Shake-Flask Method)

This method provides a rapid assessment of solubility and can be adapted for semi-quantitative results.

Materials:

- **Cyclobutanecarboxylic acid**
- A range of organic solvents of interest
- Small, sealable glass vials or test tubes
- Vortex mixer or shaker bath
- Temperature-controlled environment (e.g., water bath, incubator)
- Analytical balance

Procedure:

- Preparation: Label a series of vials with the respective solvents to be tested.
- Initial Screening (Qualitative):
 - To each vial, add approximately 1-2 mL of the solvent.
 - Add a small, accurately weighed amount of **cyclobutanecarboxylic acid** (e.g., 10 mg) to each vial.
 - Seal the vials and agitate vigorously using a vortex mixer for 30-60 seconds.

- Allow the vials to stand and visually inspect for undissolved solid. If the solid dissolves completely, the compound is considered soluble at that concentration.
- Semi-Quantitative Determination:
 - If the initial amount dissolves, incrementally add known masses of **cyclobutanecarboxylic acid** to the same vial, agitating thoroughly after each addition.
 - Continue this process until a saturated solution is formed (i.e., a small amount of solid remains undissolved even after prolonged agitation).
 - Record the total mass of solute added to the known volume of solvent to estimate the solubility.
 - For more accurate results, equilibrate the saturated solution at a constant temperature for an extended period (e.g., 24 hours) with continuous agitation to ensure equilibrium is reached.

Quantitative Solubility Determination (Gravimetric Method)

This method provides a more precise measure of solubility.

Materials:

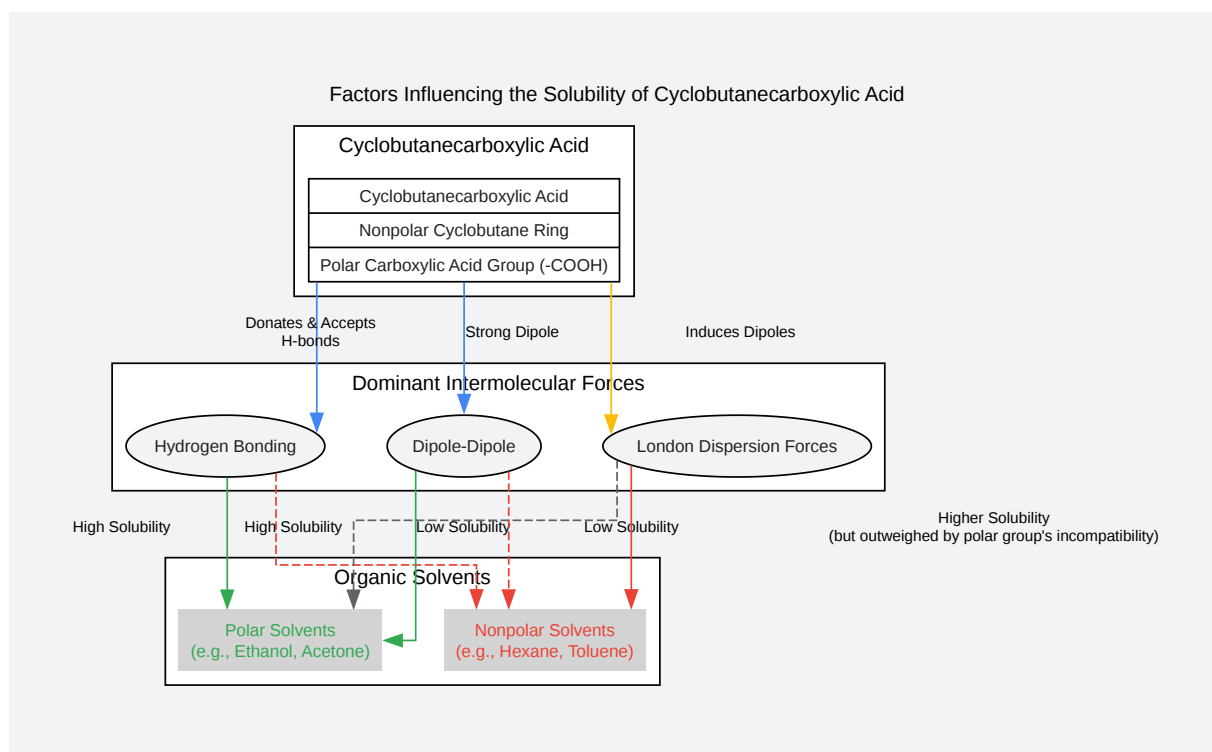
- Saturated solution of **cyclobutanecarboxylic acid** in the solvent of interest (prepared as in the semi-quantitative method)
- Syringe filters (chemically compatible with the solvent)
- Pre-weighed, clean, and dry evaporation dishes or vials
- Analytical balance
- Oven or vacuum oven for solvent evaporation

Procedure:

- **Sample Collection:** Carefully draw a known volume of the clear supernatant from the saturated solution using a syringe fitted with a filter to remove any undissolved solids.
- **Weighing:** Dispense the filtered solution into a pre-weighed evaporation dish and record the total weight of the dish and solution.
- **Solvent Evaporation:** Place the dish in an oven at a temperature sufficient to evaporate the solvent without decomposing the **cyclobutanecarboxylic acid**. A vacuum oven is preferred to facilitate evaporation at a lower temperature.
- **Final Weighing:** Once all the solvent has evaporated and a constant weight is achieved, cool the dish in a desiccator and weigh it again.
- **Calculation:**
 - Mass of dissolved **cyclobutanecarboxylic acid** = (Weight of dish + residue) - (Weight of empty dish)
 - Mass of solvent = (Weight of dish + solution) - (Weight of dish + residue)
 - Solubility can then be expressed in various units, such as g/100g of solvent or g/100mL of solvent (if the density of the solvent is known).

Visualization of Solubility Factors

The solubility of **cyclobutanecarboxylic acid** is governed by the interplay of intermolecular forces between the solute and the solvent. The following diagram illustrates these relationships.



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Caption: Intermolecular forces governing **cyclobutanecarboxylic acid** solubility.

Conclusion

While quantitative solubility data for **cyclobutanecarboxylic acid** in organic solvents remains elusive in publicly accessible literature, a qualitative understanding based on its molecular structure provides valuable guidance for its application in research and development. The dual nature of its structure—a polar head and a nonpolar ring—results in good solubility in polar organic solvents and limited solubility in nonpolar and aqueous media. For applications requiring precise solubility values, the experimental protocols detailed in this guide offer robust

methods for their determination. This foundational knowledge is critical for the effective utilization of **cyclobutanecarboxylic acid** in the synthesis and formulation of novel chemical entities.

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